

# An In-Depth Technical Guide to Diethyl(vinyl)phosphine (CAS: 13652-21-6)

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## Compound of Interest

Compound Name: Diethyl(vinyl)phosphine

Cat. No.: B088782

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Disclaimer: Limited detailed experimental data is publicly available for **Diethyl(vinyl)phosphine**. This guide synthesizes available information and provides theoretical context based on general organophosphorus chemistry.

## Introduction

**Diethyl(vinyl)phosphine**, with the CAS number 13652-21-6, is an organophosphorus compound featuring a phosphorus atom bonded to two ethyl groups and one vinyl group.<sup>[1][2]</sup> As a phosphine, it possesses a lone pair of electrons on the phosphorus atom, which imparts nucleophilic and ligand properties. This technical guide provides a summary of its known properties, a plausible synthetic approach, and expected reactivity, while clearly distinguishing it from the more commonly cited Diethyl vinylphosphonate.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diethyl(vinyl)phosphine** is presented in Table 1. This data is crucial for its handling, storage, and application in experimental settings.

Table 1: Physical and Chemical Properties of **Diethyl(vinyl)phosphine**

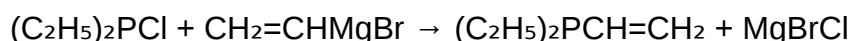
Property	Value	Reference
CAS Number	13652-21-6	[1][2]
Molecular Formula	C6H13P	[1][2]
Molecular Weight	116.14 g/mol	[1][2]
IUPAC Name	Ethenyl(diethyl)phosphane	[1]
Boiling Point	125 °C (at 744 Torr)	[2]
LogP	2.65160	[2]

## Synthesis of Diethyl(vinyl)phosphine

While a specific, detailed experimental protocol for the synthesis of **Diethyl(vinyl)phosphine** is not readily available in the reviewed literature, a common method for the preparation of vinylphosphines involves the reaction of a chlorophosphine with a vinyl Grignard reagent. A plausible synthetic route is outlined below.

### 3.1. Proposed Experimental Protocol: Grignard Reaction

Reaction Scheme:



Materials:

- Chlorodiethylphosphine
- Vinylmagnesium bromide solution in THF
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard inert atmosphere glassware (Schlenk line or glovebox)
- Magnetic stirrer and heating mantle
- Separatory funnel

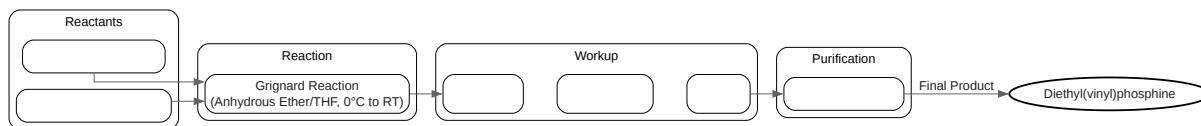
- Distillation apparatus

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), a solution of chlorodiethylphosphine in anhydrous diethyl ether or THF is prepared in a Schlenk flask and cooled to 0 °C in an ice bath.
- A solution of vinylmagnesium bromide in THF is added dropwise to the stirred chlorodiethylphosphine solution. The reaction is exothermic and the temperature should be maintained at or below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are dried over anhydrous magnesium sulfate or sodium sulfate.
- The solvent is removed under reduced pressure.
- The crude **Diethyl(vinyl)phosphine** is purified by vacuum distillation.

Note: This is a generalized protocol and requires optimization for specific laboratory conditions. All manipulations should be carried out under a strict inert atmosphere due to the air-sensitivity of phosphines.

Diagram 1: Proposed Synthesis Workflow for **Diethyl(vinyl)phosphine**



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Caption: A logical workflow for the synthesis of **Diethyl(vinyl)phosphine**.

## Reactivity and Potential Applications

The reactivity of **Diethyl(vinyl)phosphine** is dictated by the presence of the phosphorus lone pair and the vinyl group.

### 4.1. Ligand Chemistry

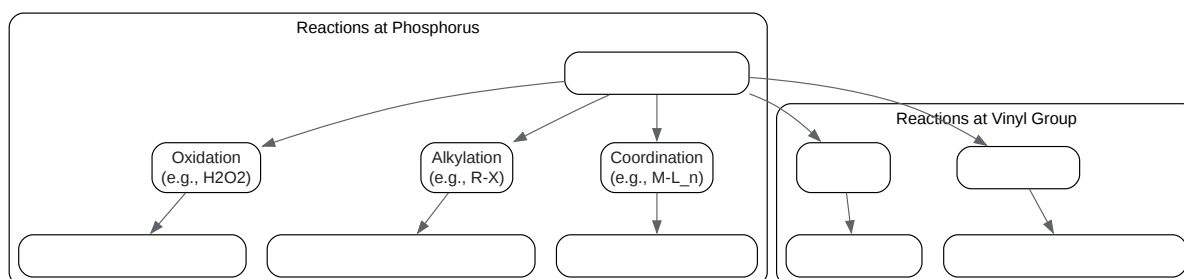
Phosphines are widely used as ligands in transition metal catalysis. The electronic and steric properties of **Diethyl(vinyl)phosphine** would make it a potentially useful ligand for various catalytic transformations, such as cross-coupling reactions. The vinyl group could also participate in coordination or further reactions once complexed to a metal center.

### 4.2. Nucleophilic Reactivity

The phosphorus atom is nucleophilic and can react with a variety of electrophiles. For instance, it can be alkylated to form phosphonium salts or oxidized to the corresponding phosphine oxide.

### 4.3. Reactions of the Vinyl Group

The vinyl group can undergo reactions typical of alkenes, such as addition reactions. It can also be involved in polymerization processes, either as a monomer or a co-monomer, to produce phosphorus-containing polymers.

Diagram 2: General Reactivity of **Diethyl(vinyl)phosphine**[Click to download full resolution via product page](#)

Caption: Potential reaction pathways for **Diethyl(vinyl)phosphine**.

## Safety and Handling

While a specific safety data sheet for **Diethyl(vinyl)phosphine** is not widely available, phosphines, in general, are known to be toxic, pyrophoric, and air-sensitive. Therefore, the following precautions should be taken:

- **Handling:** All manipulations should be carried out in a well-ventilated fume hood or in a glovebox under an inert atmosphere.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, flame-retardant laboratory coat, and chemical-resistant gloves.
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container under an inert atmosphere, away from sources of ignition and oxidizing agents.

## Distinction from Diethyl vinylphosphonate

It is imperative to distinguish **Diethyl(vinyl)phosphine** (a phosphine) from Diethyl vinylphosphonate (a phosphonate). The latter has a phosphorus atom in a higher oxidation state, double-bonded to an oxygen atom, and is generally more stable and has different reactivity. Much of the readily available literature under a similar name refers to the phosphonate.

Table 2: Comparison of **Diethyl(vinyl)phosphine** and Diethyl vinylphosphonate

Feature	Diethyl(vinyl)phosphine	Diethyl vinylphosphonate
CAS Number	13652-21-6	682-30-4
Molecular Formula	C <sub>6</sub> H <sub>13</sub> P	C <sub>6</sub> H <sub>13</sub> O <sub>3</sub> P
Structure	P atom bonded to 2 ethyl and 1 vinyl group	P atom double-bonded to O, single-bonded to 2 ethoxy and 1 vinyl group
Reactivity	Nucleophilic, reducing, ligand properties	Electrophilic at phosphorus, undergoes Michael additions

## Conclusion

**Diethyl(vinyl)phosphine** is a potentially valuable organophosphorus compound for applications in catalysis and materials science. However, there is a notable lack of detailed published data specifically for this compound. The information provided in this guide is based on available data and established principles of organophosphorus chemistry. Researchers and scientists working with this compound should exercise caution and perform thorough literature searches for any newly available information. It is also critical to be vigilant about distinguishing it from the more extensively documented Diethyl vinylphosphonate to ensure the correct interpretation of chemical and safety information.

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## References

- 1. Diethyl(vinyl)phosphine | C<sub>6</sub>H<sub>13</sub>P | CID 15217592 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethyl(vinyl)phosphine | lookchem [lookchem.com]
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